

Proper Disposal of Tralomethrin: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tralomethrin*

Cat. No.: *B1683215*

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **tralomethrin**, a pyrethroid insecticide. The following procedures are designed to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. **Tralomethrin** is classified as toxic if swallowed, fatal if inhaled, and very toxic to aquatic life with long-lasting effects[1][2]. Therefore, strict adherence to these disposal protocols is critical.

Key Chemical and Hazard Information

For safe handling and accurate record-keeping, it is crucial to be aware of the specific identifiers and hazard classifications for **tralomethrin**.

Identifier/Classification	Value/Description
CAS Number	66841-25-6[1]
EC Number	266-493-1[1]
UN Number	UN3349[1]
Hazard Class	6.1 (Toxic substances)[1]
GHS Hazard Statements	H301 (Toxic if swallowed), H330 (Fatal if inhaled), H410 (Very toxic to aquatic life with long lasting effects)[1]
Aquatic Toxicity (EC50/48h, daphnia)	0.000038 mg/l[1]
Aquatic Toxicity (LC50/96h, fish)	0.0016 mg/l[1]

Disposal Protocol for Tralomethrin Waste

This protocol outlines the step-by-step procedure for the safe disposal of **tralomethrin** from a laboratory setting. This includes pure **tralomethrin**, contaminated materials, and empty containers.

Personal Protective Equipment (PPE) and Safety Precautions

- Engineering Controls: Always handle **tralomethrin** and its waste under a chemical fume hood to ensure good ventilation and exhaustion[1].
- Personal Protective Equipment: Wear appropriate PPE, including:
 - Chemical-resistant gloves.
 - Safety goggles or face shield[2].
 - A lab coat or protective clothing.
 - NIOSH/MSHA-approved respiratory protection if ventilation is inadequate or if dust formation is possible[2][3][4].

- General Handling: Avoid the formation of dust[1][3]. Do not eat, drink, or smoke in areas where **tralomethrin** is handled or stored. Wash hands thoroughly after handling.

Waste Segregation and Collection

- Pure **Tralomethrin**/Unused Product:
 - Do not mix **tralomethrin** waste with other chemical waste streams.
 - Collect surplus and non-recyclable **tralomethrin** solutions in their original containers or in a designated, properly labeled, and sealed waste container[3].
- Contaminated Materials (e.g., PPE, spill cleanup debris):
 - For spills, dike and contain the material with an inert absorbent such as sand or earth[5].
 - Carefully sweep or shovel the spilled material and absorbent into a suitable, closed container for disposal[3][5]. Avoid creating dust[3].
 - Place all contaminated items, including gloves, wipes, and disposable lab coats, into the designated hazardous waste container.
- Empty Containers:
 - Empty containers should be treated as hazardous waste as they retain product residue.
 - Do not reuse empty containers for any purpose[6][7].
 - Triple rinse the container with a suitable solvent (e.g., acetone or methanol). The rinsate must be collected and treated as hazardous waste[5].
 - After rinsing, puncture the container to prevent reuse and dispose of it according to institutional and local guidelines, which may include disposal in a sanitary landfill or by incineration if approved[5].

Storage of Waste

- Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents[1][2].
- Ensure containers are tightly sealed and clearly labeled as "Hazardous Waste: **Tralomethrin**"[3].
- Store waste containers away from foodstuffs[1].

Final Disposal Procedure

- Primary Recommended Method: The ultimate disposal of **tralomethrin** waste must be conducted by a licensed professional waste disposal service[3]. The preferred method is incineration in a chemical incinerator equipped with an afterburner and scrubber[3].
- Regulatory Compliance: All disposal activities must adhere to local, state, and federal regulations[2][3]. Be aware that state and local laws may be more stringent than federal requirements[6][7].
- Prohibited Disposal Methods:
 - DO NOT dispose of **tralomethrin** with household or general laboratory garbage[1].
 - DO NOT allow the product to enter drains, sewers, or any surface or ground water[1]. **Tralomethrin** is extremely hazardous to aquatic environments[1].

Logical Workflow for Tralomethrin Disposal

The following diagram illustrates the decision-making process for the proper management and disposal of **tralomethrin** waste in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **tralomethrin** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lgcstandards.com [lgcstandards.com]
- 2. cdn.chemservice.com [cdn.chemservice.com]
- 3. Tralomethrin | C₂₂H₁₉Br₄NO₃ | CID 48132 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. rottler.com [rottler.com]
- 5. assets.greenbook.net [assets.greenbook.net]
- 6. Disposal of Pesticides [npic.orst.edu]
- 7. epa.gov [epa.gov]
- To cite this document: BenchChem. [Proper Disposal of Tralomethrin: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683215#tralomethrin-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com